

Application Note: Preparation of a Benzo[c]phenanthrene-d5 Stock Solution

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Compound of Interest

Compound Name: Benzo[c]phenanthrene-d5

Cat. No.: B586120

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Benzo[c]phenanthrene is a polycyclic aromatic hydrocarbon (PAH) of significant interest in environmental and toxicological research due to its carcinogenic properties.^{[1][2]} Its deuterated analog, **Benzo[c]phenanthrene-d5**, serves as a valuable internal standard for quantitative analysis by mass spectrometry (GC-MS or LC-MS) or as a tracer in metabolic studies.^[3] Accurate and consistent preparation of stock solutions is critical for obtaining reliable experimental results. This document provides a detailed protocol for the safe handling and preparation of a **Benzo[c]phenanthrene-d5** stock solution.

Safety Precautions

Benzo[c]phenanthrene and its isotopologues are classified as potential carcinogens and should be handled with extreme care.^{[2][4]}

- **Handling:** All work must be conducted in a certified chemical fume hood.^[5]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, chemical-resistant gloves (nitrile or neoprene), and safety glasses or goggles.^[5]
- **Spill & Waste:** In case of a spill, collect the material using spark-proof tools and dispose of it as hazardous waste according to local regulations.^{[5][6]} Prevent the chemical from entering

drains.[5]

- Exposure: Avoid inhalation of dust or vapors and contact with skin and eyes.[5] In case of exposure, seek immediate medical attention and consult the Safety Data Sheet (SDS).[5][6]

Quantitative Data Summary

Key properties of **Benzo[c]phenanthrene-d5** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Chemical Name	Benzo[c]phenanthrene-d5	[3][7]
Synonyms	3,4-Benzophenanthrene-d5	[7][8][9]
CAS Number	1795011-61-8	[7][8][10]
Molecular Formula	C ₁₈ D ₅ H ₇	[7][8][10]
Molecular Weight	233.32 g/mol	[7][8][10]
Physical Form	Neat Solid	[7][10]
Recommended Solvents	Toluene, Dimethyl Sulfoxide (DMSO)	[1][11][12]
Storage (Neat Solid)	+4°C	[7][8]
Storage (Solution)	+4°C, in a tightly sealed vial, protected from light.	[5][7]

Experimental Protocol: Preparation of a 1 mg/mL Stock Solution

This protocol details the steps to prepare a 1 mg/mL stock solution of **Benzo[c]phenanthrene-d5** in a suitable organic solvent.

4.1 Materials & Equipment

- Benzo[c]phenanthrene-d5** (neat solid)

- High-purity solvent (e.g., Toluene, DMSO, HPLC grade)
- Analytical balance (readable to 0.01 mg)
- Class A volumetric flasks (e.g., 1 mL, 5 mL, or 10 mL)
- Glass Pasteur pipettes or syringes
- Amber glass storage vials with PTFE-lined caps
- Spatula
- Weighing paper/boat
- Sonicator bath

4.2 Step-by-Step Procedure

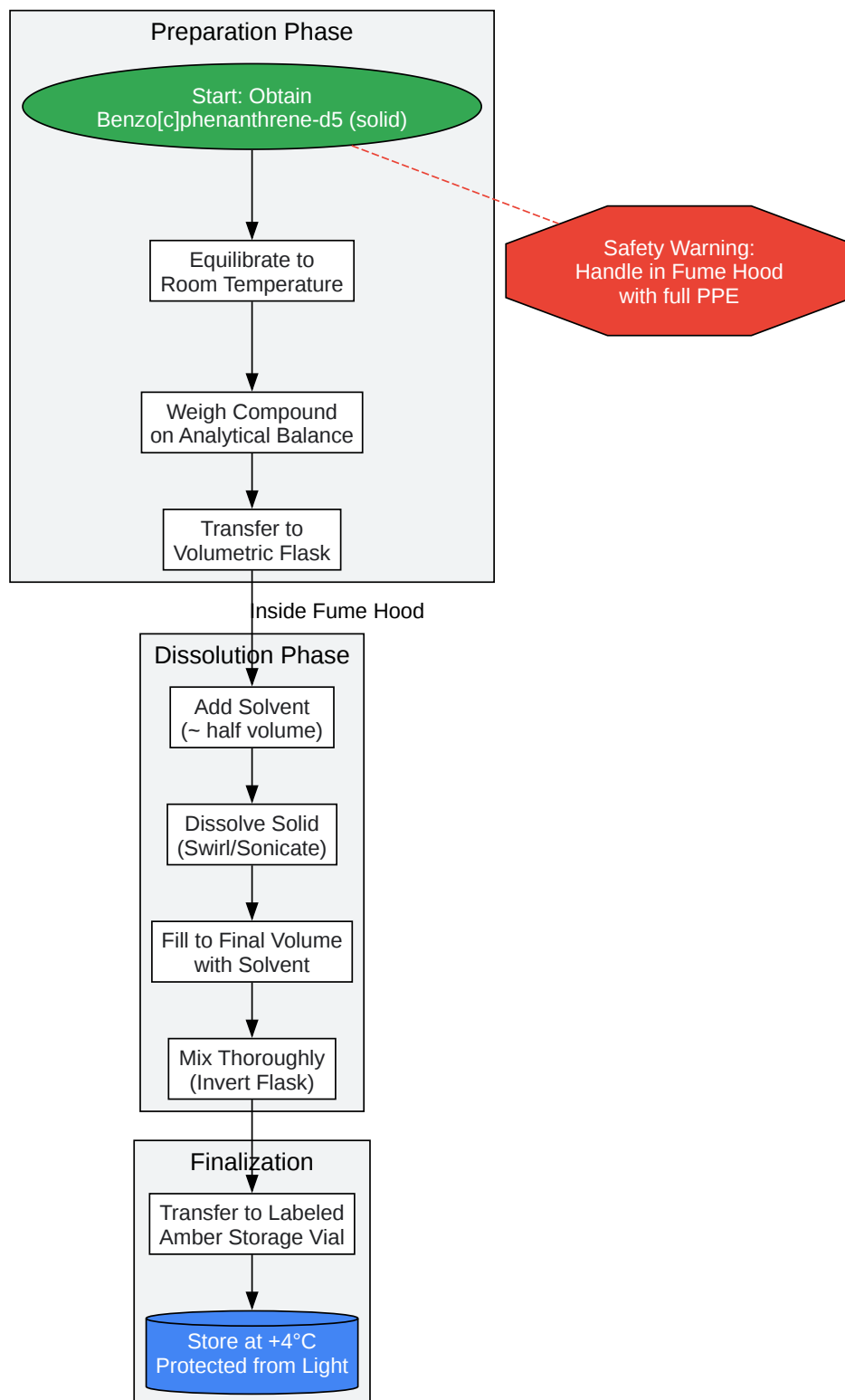
- **Equilibration:** Remove the container of neat **Benzo[c]phenanthrene-d5** from its +4°C storage and allow it to equilibrate to room temperature for at least 30 minutes before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, carefully weigh the desired amount of the solid. For a 1 mg/mL solution in a 5 mL volumetric flask, weigh 5.0 mg of **Benzo[c]phenanthrene-d5**. Tare the weighing boat on the analytical balance before adding the compound.
- **Transfer:** Quantitatively transfer the weighed solid into the 5 mL Class A volumetric flask. Tap the weighing boat gently to ensure all powder is transferred.
- **Dissolution:** Add approximately 2-3 mL of the chosen solvent (e.g., Toluene) to the volumetric flask.
- **Mixing:** Gently swirl the flask to dissolve the solid. If necessary, place the flask in a sonicator bath for 5-10 minutes to ensure complete dissolution.
- **Dilution to Volume:** Once the solid is fully dissolved, carefully add the solvent to the flask until the bottom of the meniscus reaches the calibration mark. Use a Pasteur pipette or syringe for the final addition to avoid overshooting the mark.

- Final Mixing: Cap the volumetric flask securely and invert it 15-20 times to ensure the solution is homogeneous.
- Storage: Transfer the final stock solution into a properly labeled amber glass vial with a PTFE-lined cap. The label should include the compound name, concentration, solvent, preparation date, and initials of the preparer.
- Long-Term Storage: Store the stock solution in a refrigerator at +4°C, protected from light, to minimize solvent evaporation and potential degradation.[\[5\]](#)[\[7\]](#)

Visualization

The following diagrams illustrate the key relationships and workflows described in this document.

Workflow for Benzo[c]phenanthrene-d5 Stock Solution Preparation

[Click to download full resolution via product page](#)Caption: Workflow for preparing a **Benzo[c]phenanthrene-d5** stock solution.

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